

Hsp90-IN-17 hydrochloride solubility in DMSO and other solvents

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Compound of Interest

Compound Name: Hsp90-IN-17 hydrochloride

Cat. No.: B12407635

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Application Notes and Protocols: Hsp90-IN-17 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility of **Hsp90-IN-17 hydrochloride** and protocols for its use in experimental settings. **Hsp90-IN-17 hydrochloride** is an inhibitor of Heat Shock Protein 90 (Hsp90), a molecular chaperone that plays a critical role in the folding, stability, and function of numerous client proteins involved in cell growth, differentiation, and survival.^{[1][2][3]} Inhibition of Hsp90 is a promising strategy in the treatment of proliferative diseases such as cancer.^{[3][4]}

Data Presentation: Solubility of Hsp90-IN-17 Hydrochloride

The solubility of **Hsp90-IN-17 hydrochloride** in various solvents is crucial for the design and execution of in vitro and in vivo experiments. The following table summarizes the available quantitative data.

Solvent	Concentration	Remarks
Dimethyl Sulfoxide (DMSO)	100 mg/mL (209.70 mM)	Ultrasonic treatment may be required. It is highly recommended to use newly opened DMSO as its hygroscopic nature can affect solubility.[4]
In Vivo Formulation 1	≥ 2.5 mg/mL (5.24 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline.[4]
In Vivo Formulation 2	≥ 2.5 mg/mL (5.24 mM)	10% DMSO, 90% (20% SBE- β -CD in Saline).[4]
In Vivo Formulation 3	≥ 2.5 mg/mL (5.24 mM)	10% DMSO, 90% Corn Oil.[4]

Experimental Protocols

Protocol 1: Preparation of a 100 mM DMSO Stock Solution

This protocol describes the preparation of a high-concentration stock solution of **Hsp90-IN-17 hydrochloride** in DMSO for in vitro studies.

Materials:

- **Hsp90-IN-17 hydrochloride** powder
- Anhydrous/low-moisture Dimethyl Sulfoxide (DMSO)[4]
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic bath

Procedure:

- Equilibrate the **Hsp90-IN-17 hydrochloride** vial to room temperature before opening to prevent moisture condensation.
- Weigh the desired amount of **Hsp90-IN-17 hydrochloride** powder in a sterile microcentrifuge tube.
- Add the calculated volume of fresh, anhydrous DMSO to achieve a final concentration of 100 mg/mL (or 209.70 mM).
- Vortex the solution vigorously for 1-2 minutes to aid dissolution.
- If the compound is not fully dissolved, place the tube in an ultrasonic bath for 5-10 minutes. [4][5] Intermittently check for complete dissolution. Gentle heating (up to 37°C) can also be applied if necessary.
- Once completely dissolved, the stock solution is ready for use or storage.

Storage of Stock Solution:

- For short-term storage (up to 1 month), store at -20°C.[4]
- For long-term storage (up to 6 months), aliquot the stock solution into single-use volumes and store at -80°C to avoid repeated freeze-thaw cycles.[4]

Protocol 2: Preparation of Working Solutions for In Vitro Cell-Based Assays

This protocol outlines the dilution of the DMSO stock solution for use in cell culture experiments.

Materials:

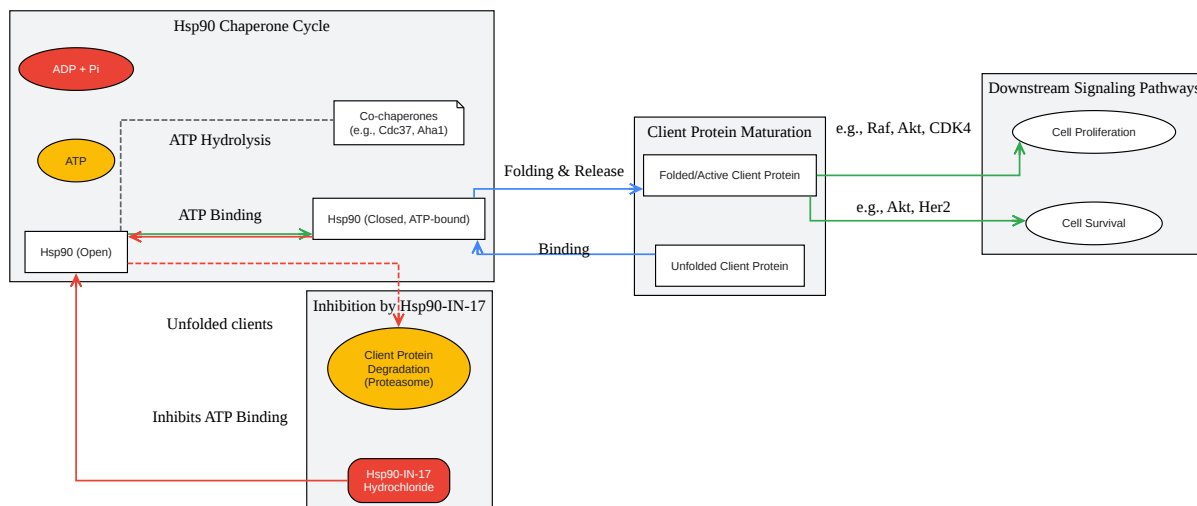
- 100 mM **Hsp90-IN-17 hydrochloride** DMSO stock solution (from Protocol 1)
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or plates

Procedure:

- Thaw the 100 mM DMSO stock solution at room temperature.
- Perform serial dilutions of the DMSO stock solution in cell culture medium to achieve the desired final concentrations for your experiment. It is recommended to perform intermediate dilutions to ensure accurate final concentrations and to minimize the final DMSO concentration in the cell culture.
- The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.5%, to avoid solvent-induced cytotoxicity.[\[6\]](#)[\[7\]](#)
- Always include a vehicle control (cell culture medium with the same final concentration of DMSO) in your experimental design.

Visualizations

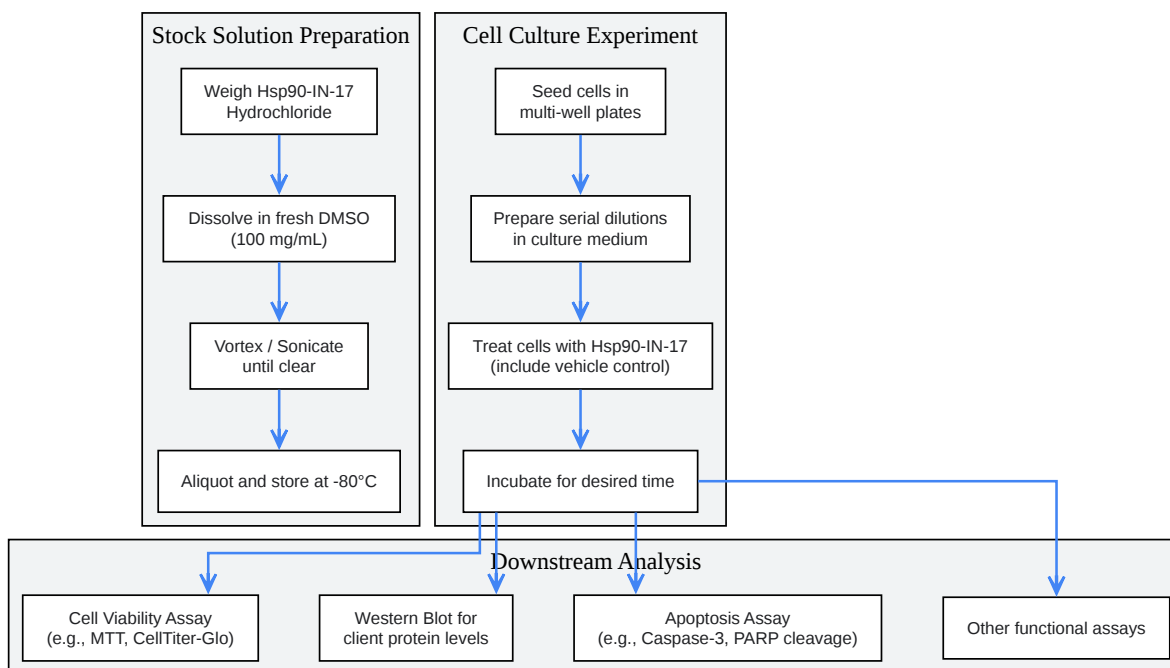
Hsp90 Signaling Pathway and Inhibition



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Caption: Hsp90 signaling pathway and mechanism of inhibition.

Experimental Workflow for In Vitro Studies



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Caption: Workflow for in vitro Hsp90 inhibition studies.

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